

Detecting 4-Isopropylphenyl Diphenyl Phosphate: A Comparative Guide to Analytical Limits

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Compound of Interest

Compound Name: 4-Isopropylphenyl Diphenyl Phosphate-*d*10

Cat. No.: B15557040

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For researchers, scientists, and professionals in drug development, the accurate detection and quantification of 4-Isopropylphenyl Diphenyl Phosphate (IPPDPh) is crucial for environmental monitoring and safety assessment. This guide provides a comparative overview of the limits of detection (LOD) and quantification (LOQ) for IPPDP using various analytical methods, supported by experimental data and detailed protocols.

Performance Comparison of Analytical Methods

The sensitivity of analytical methods for 4-Isopropylphenyl Diphenyl Phosphate varies depending on the technique employed and the sample matrix. Gas chromatography-mass spectrometry (GC-MS) and liquid chromatography-tandem mass spectrometry (LC-MS/MS) are the most common methods for the analysis of IPPDP and other organophosphate flame retardants. The following table summarizes the reported limits of detection and quantification for IPPDP and related compounds in different matrices.

Analytical Method	Matrix	Analyte	Limit of Detection (LOD)	Limit of Quantification (LOQ)	Citation
GC-MS	Workplace Air	Isopropylated Phenyl Phosphates (mixture)	Not Reported	0.050 mg/m ³	[1][2]
LC-MS/MS	Indoor Dust	2-Isopropylphenyl Diphenyl Phosphate	Not Reported	0.09 - 3.2 ng/g	[3]
GC-MS/MS	Aquatic Products	6-Organophosphorus Flame Retardants (general)	0.6 µg/kg	2.0 µg/kg	[4][5]
LC-MS/MS	Water	9-Organophosphate Flame Retardants (general)	0.12 - 1 ng/L	1.2 - 10 ng/L	

Experimental Protocols

Detailed methodologies are essential for replicating and comparing analytical results. Below are representative protocols for the analysis of organophosphate flame retardants, including IPPDP, in various environmental matrices.

Analysis of Isopropylated Phenyl Phosphates in Air by GC-MS[1][2]

This method is validated for the determination of isopropylated triphenyl phosphate in workplace air.

1. Sampling:

- Draw a defined volume of air (420 to 1680 L) through a quartz filter using a sampling pump at a flow rate of approximately 3.5 L/min for 2 to 8 hours.[1][2]
- The filter is spiked with a deuterated internal standard (e.g., D15-triphenyl phosphate) prior to sampling.[1]

2. Sample Preparation:

- Extract the collected isopropylated phenyl phosphates from the filter with ethyl acetate in an ultrasonic bath, followed by shaking in a heated horizontal shaker.[1]
- For samples with heavy contamination, an optional solid-phase extraction (SPE) cleanup step can be employed.[1]

3. Instrumental Analysis:

- Instrument: Gas chromatograph coupled with a mass-selective detector (GC-MS).
- Separation: The components of the organic extract are separated on a capillary column (e.g., 30 m, 0.25 mm inner diameter, 0.25 μ m film thickness).
- Quantification: The quantitative determination is based on a calibration function, plotting the peak area ratios of the analytes to the internal standard against the concentration.

Analysis of Aryl Organophosphate Esters in Indoor Dust by LC-MS/MS[3]

This method is suitable for the quantitative analysis of 17 aryl organophosphate esters, including 2-isopropylphenyl diphenyl phosphate.

1. Sample Preparation:

- A detailed sample preparation procedure would typically involve extraction of the dust sample with an appropriate organic solvent, followed by cleanup and concentration steps to remove matrix interferences.

2. Instrumental Analysis:

- Instrument: Liquid chromatograph coupled to a tandem mass spectrometer (LC-MS/MS).
- Separation: Chromatographic separation is achieved on a suitable column to resolve the target analytes.
- Detection: The analytes are detected using mass spectrometry, often in multiple reaction monitoring (MRM) mode for enhanced selectivity and sensitivity.
- Quantification: Quantification is performed using a calibration curve generated from standards of known concentrations.

Analytical Workflow Visualization

The following diagram illustrates a typical workflow for the determination of 4-Isopropylphenyl Diphenyl Phosphate in environmental samples.



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Caption: General workflow for the analysis of 4-Isopropylphenyl Diphenyl Phosphate.

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